

Half-life and Environmental Fate of MCPA-isooctyl: A Technical Guide

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Compound of Interest

Compound Name: MCPA-isooctyl

Cat. No.: B055606

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Introduction

MCPA-isooctyl is the isooctyl ester of 2-methyl-4-chlorophenoxyacetic acid (MCPA), a widely used systemic phenoxy herbicide for the control of broadleaf weeds in cereal crops and pastureland. The environmental fate of this compound is of significant interest due to its potential to impact non-target organisms and ecosystems. A critical parameter in assessing its environmental persistence is its half-life ($t_{1/2}$), the time required for 50% of the initial concentration to dissipate. This guide provides a comprehensive overview of the half-life of **MCPA-isooctyl** under various environmental conditions, details the experimental protocols for its determination, and illustrates its degradation pathways.

Data Presentation: Half-life of MCPA-isooctyl and its Metabolite MCPA Acid

The persistence of **MCPA-isooctyl** in the environment is primarily dictated by its rapid hydrolysis to the active form, MCPA acid. Therefore, the half-life of both the parent ester and the resulting acid are crucial for a complete environmental risk assessment. The following tables summarize the available quantitative data for the half-life of **MCPA-isooctyl** and MCPA acid in soil, water, and sediment under different environmental conditions.

Table 1: Half-life of **MCPA-isooctyl** and MCPA Acid in Soil

Compound	Soil Type	Condition	Temperature (°C)	pH	Half-life (days)	Reference(s)
MCPA-isooctyl	Loam	Field	Not Specified	Not Specified	9	[1]
MCPA-isooctyl	Sandy Loam	Field	Not Specified	Not Specified	23	[1]
MCPA-isooctyl	Beijing Soil (2016)	Field	Not Specified	Not Specified	1.56	
MCPA-isooctyl	Ningxia Soil (2017)	Field	Not Specified	Not Specified	9.63	
MCPA acid	Topsoils	Field	Not Specified	Not Specified	1.5 - 26	
MCPA acid	Slightly acidic to slightly alkaline soils	Not Specified	Not Specified	Not Specified	5 - 6	[2]
MCPA acid	Loam	Aerobic, Laboratory	20	Not Specified	24	[3]
MCPA acid	Not Specified	Field	Not Specified	Not Specified	14 - 30	[2]
MCPA acid	Not Specified	Anaerobic, Laboratory	Not Specified	Not Specified	No significant degradation	[1]
MCPA acid	Chernozem	Laboratory	Not Specified	Not Specified	2.2	[4]
MCPA acid	Regosol	Laboratory	Not Specified	Not Specified	11.7	[4]

Table 2: Half-life of **MCPA-isooctyl** and MCPA Acid in Water

Compound	System	Condition	Temperature (°C)	pH	Half-life (days)	Reference(s)
MCPA-isooctyl (as MCPA 2-EHE)	Sterile Buffer	Hydrolysis	Not Specified	5	No hydrolysis	[5]
MCPA-isooctyl (as MCPA 2-EHE)	Sterile Buffer	Hydrolysis	Not Specified	7	No hydrolysis	[5]
MCPA-isooctyl (as MCPA 2-EHE)	Sterile Buffer	Hydrolysis	Not Specified	9	< 4.9 (117 hours)	[5]
MCPA acid	Aqueous Solution	Photolysis (Sunlight)	Not Specified	8.3	20 - 24	[2]
MCPA acid	Rice Paddy Water	Microbial degradation (dark)	Not Specified	Not Specified	< 13 (total degradation)	[2]
MCPA acid	Water	Photo-oxidation	Not Specified	Not Specified	2.2	

Table 3: Half-life of MCPA Acid in Water/Sediment Systems

System	Condition	Temperature (°C)	Half-life (days)	Reference(s)
Ditchwater/Sediment	Aerobic	Not Specified	16.3	[1]
River water/Sediment	Aerobic	Not Specified	16.8	[1]
Water-light clay sediment	Aerobic	Not Specified	>100	[1]
Anaerobic aquatic metabolism study	Anaerobic	Not Specified	No significant degradation	[1]

Experimental Protocols

The determination of the half-life of **MCPA-isooctyl** and its degradation products in environmental matrices typically follows standardized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD). The most relevant guidelines are OECD 307 for aerobic and anaerobic transformation in soil, and OECD 308 for aerobic and anaerobic transformation in water-sediment systems.

Soil Degradation Study (Adapted from OECD 307)

Objective: To determine the rate of aerobic and anaerobic degradation of **MCPA-isooctyl** and the formation and decline of its degradation products in soil.

Methodology:

- Soil Collection and Preparation:
 - Collect fresh, sieved (<2 mm) agricultural soil from a location with no recent pesticide application.
 - Characterize the soil for texture (e.g., loam, sandy loam), pH, organic carbon content, and microbial biomass.

- Pre-incubate the soil at the test temperature for 7-14 days to allow microbial populations to stabilize.
- Test Substance Application:
 - Prepare a stock solution of ^{14}C -labeled **MCPA-isooctyl** in a suitable solvent.
 - Apply the test substance to the soil at a concentration relevant to typical agricultural application rates. Ensure uniform distribution.
- Incubation:
 - Aerobic Conditions: Incubate the treated soil in the dark at a constant temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity). Pass a slow stream of CO_2 -free, humidified air over the soil surface to maintain aerobic conditions. Trap evolved $^{14}\text{CO}_2$ in a suitable trapping solution (e.g., potassium hydroxide).
 - Anaerobic Conditions: After an initial aerobic phase to allow for initial degradation (e.g., 2 days), flood the soil with deoxygenated water and purge the headspace with an inert gas (e.g., nitrogen) to establish and maintain anaerobic conditions.
- Sampling and Extraction:
 - Collect triplicate soil samples at pre-determined time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, and 90 days).
 - Extract the soil samples with an appropriate solvent mixture (e.g., acetonitrile/water) using techniques such as shaking or sonication.
 - Analyze the trapping solution for $^{14}\text{CO}_2$ to determine the extent of mineralization.
- Analysis:
 - Quantify the concentrations of **MCPA-isooctyl** and its degradation products (e.g., MCPA acid, 4-chloro-2-methylphenol) in the soil extracts using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS).

- Use Liquid Scintillation Counting (LSC) to determine the total radioactivity in extracts and soil residues.
- Data Analysis:
 - Calculate the half-life ($t_{1/2}$) and dissipation time 50 (DT_{50}) of **MCPA-isooctyl** and MCPA acid using appropriate kinetic models (e.g., first-order kinetics).

Water-Sediment Degradation Study (Adapted from OECD 308)

Objective: To determine the rate of aerobic and anaerobic degradation of **MCPA-isooctyl** and the formation and decline of its degradation products in a water-sediment system.

Methodology:

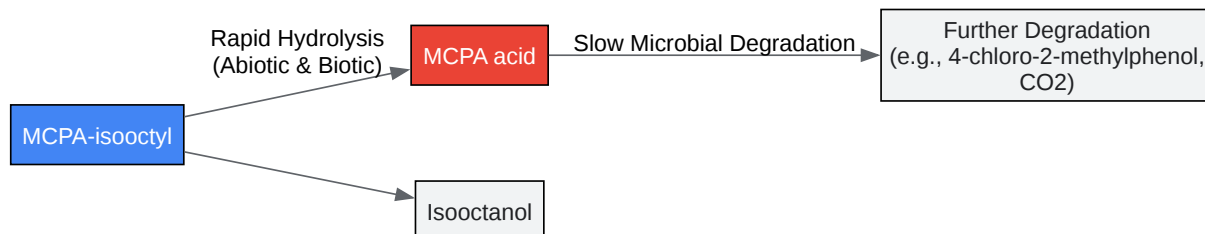
- System Preparation:
 - Collect fresh, intact water-sediment cores from a relevant aquatic environment (e.g., ditch, river).
 - Allow the systems to acclimatize in the laboratory under the test conditions for a period before the start of the experiment.
- Test Substance Application:
 - Apply ^{14}C -labeled **MCPA-isooctyl** to the water phase of the test systems.
- Incubation:
 - Aerobic Conditions: Incubate the systems in the dark at a constant temperature (e.g., 20°C). Gently bubble air into the water phase to maintain aerobic conditions. Trap any evolved $^{14}\text{CO}_2$.
 - Anaerobic Conditions: Purge the headspace with an inert gas (e.g., nitrogen) to establish and maintain anaerobic conditions.
- Sampling and Analysis:

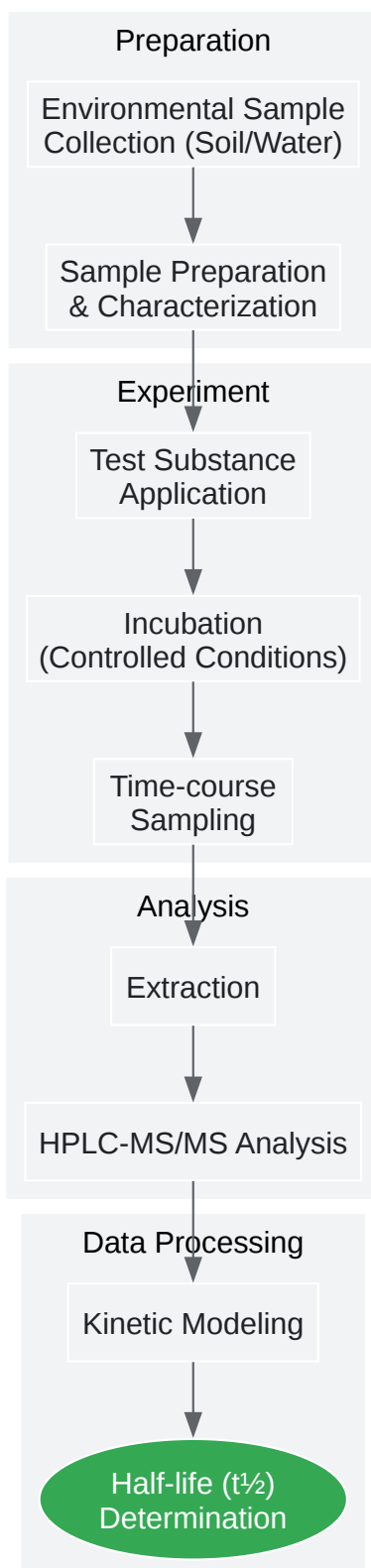
- At various time intervals, separate the water and sediment phases.
- Analyze the water phase directly or after solid-phase extraction (SPE).
- Extract the sediment samples with appropriate solvents.
- Quantify **MCPA-isooctyl** and its degradation products in the water and sediment extracts using HPLC-MS/MS.
- Determine mineralization by analyzing the $^{14}\text{CO}_2$ traps.
- Data Analysis:
 - Calculate the half-life of the parent compound in the total system, as well as in the water and sediment phases separately.

Signaling Pathways and Experimental Workflows

Degradation Pathway of MCPA-isooctyl

The primary degradation pathway of **MCPA-isooctyl** involves a rapid initial hydrolysis of the ester bond, followed by the slower microbial degradation of the resulting MCPA acid.





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